

"Potassium guaiacolsulfonate hemihydrate" molecular weight and formula

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Compound of Interest

Compound Name:

Potassium guaiacolsulfonate
hemihydrate

Cat. No.:

B1264672

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In-Depth Technical Guide: Potassium Guaiacolsulfonate Hemihydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **potassium guaiacolsulfonate hemihydrate**, a widely used expectorant in pharmaceutical formulations. This document details its molecular characteristics, synthesis, and analytical methodologies, presenting data in a structured format for ease of reference and comparison.

Core Molecular and Physical Properties

Potassium guaiacolsulfonate hemihydrate is an aromatic sulfonic acid salt that functions as a mucolytic agent.[1][2] It is known to thin mucus in the lungs, which helps to reduce chest congestion by making coughs more productive.[1][3][4] The compound is typically a white to slightly yellow crystalline powder.[5]

There are discrepancies in the reported molecular formula and weight in commercially available sources and scientific databases. This may be due to the substance existing as a mixture of isomers or in a dimeric form. The most commonly cited formulas and corresponding molecular weights are summarized below.





Table 1: Molecular and Physicochemical Data of

Potassium Guaiacolsulfonate Hemihydrate

Property	Value (Monomer)	Value (Dimer)	References
Chemical Formula	C7H7KO5S⋅½H2O	C14H16K2O11S2	[5][6],[2][7][8][9]
Molecular Weight	242.29 g/mol	502.6 g/mol	[5][6],[2][7][8][9]
CAS Number	16241-25-1	78247-49-1	[6],[2][7][8]
Appearance	White to off-white crystalline powder	White to off-white crystalline powder	[5]
Solubility	Soluble in water; soluble in ethanol and glycerol	DMSO: 50 mg/mL (99.48 mM)	[5],[2]

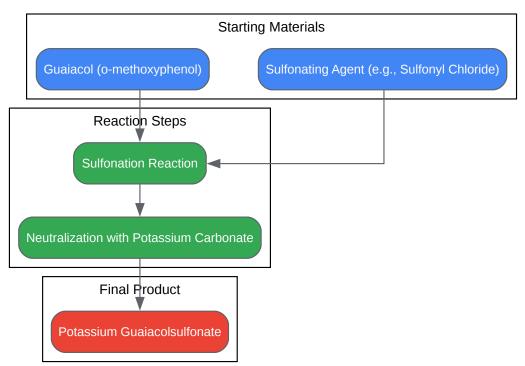
Synthesis and Manufacturing

The synthesis of potassium guaiacolsulfonate typically involves the sulfonation of guaiacol (o-methoxyphenol).[10] A common laboratory-scale and industrial preparation method involves the reaction of guaiacol with a sulfonating agent, such as sulfonyl chloride, followed by a reaction with potassium carbonate to form the potassium salt.[5] The temperature of the sulfonation reaction is a critical parameter to control, as it influences the position of the sulfonic acid group on the aromatic ring.[10]

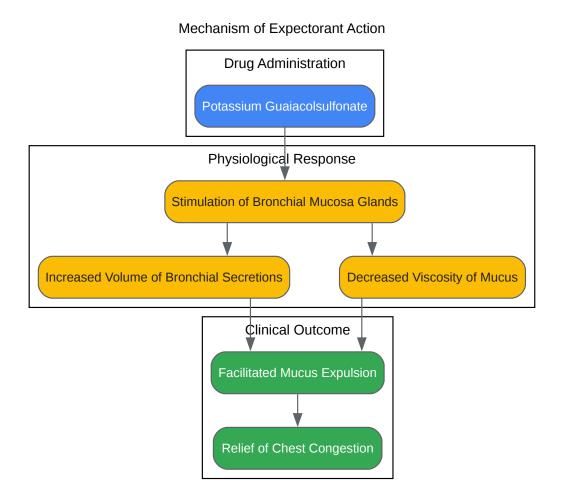
Logical Workflow for Synthesis



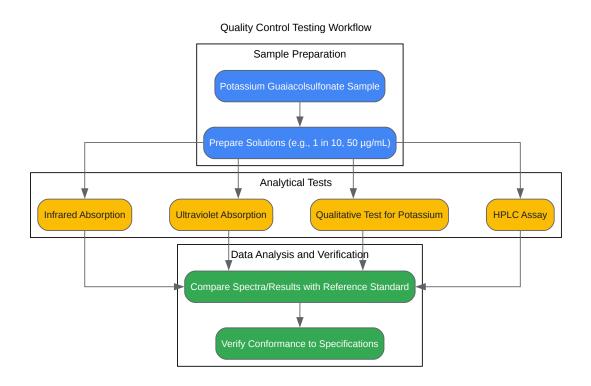
General Synthesis Workflow











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